

# Chemical properties of isobutylidenediurea

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isobutylidenediurea*

Cat. No.: *B1196803*

[Get Quote](#)

## Chemical Identity and Physical Properties

**Isobutylidenediurea** is an organic compound synthesized from the condensation reaction of isobutyraldehyde and urea.<sup>[1][2]</sup> It is primarily used as a slow-release nitrogen fertilizer in agriculture.<sup>[1]</sup>

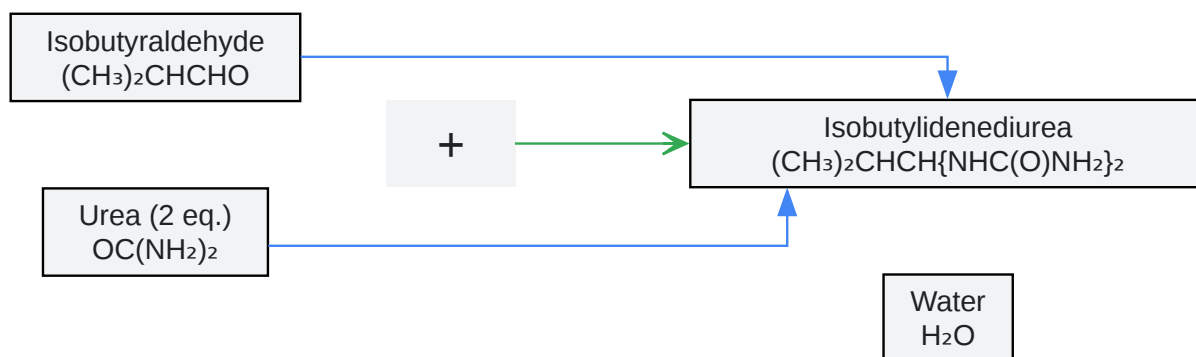
Table 1: General Chemical and Physical Properties of **Isobutylidenediurea**

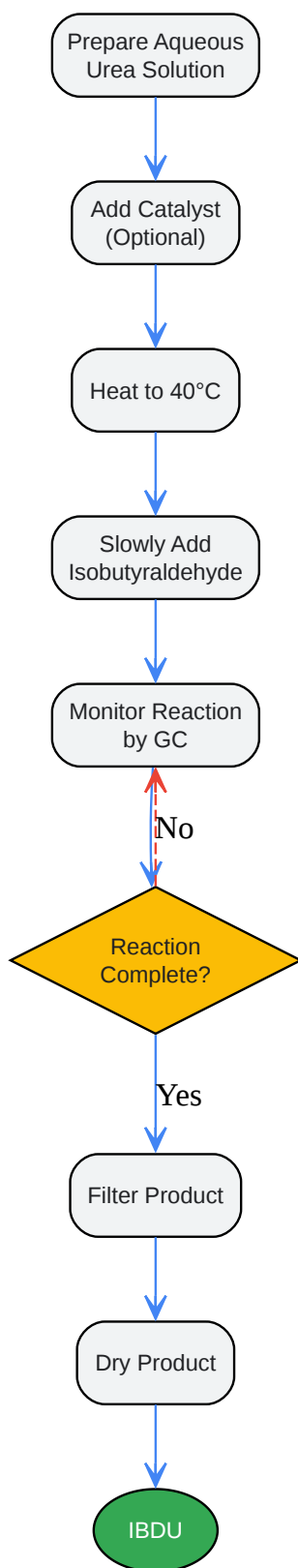
Property	Value	Reference
IUPAC Name	N,N''-(2-Methylpropane-1,1-diyl)diurea	<sup>[1]</sup>
Synonyms	Isodur, Diureidoisobutane, Isobutylenediurea	<sup>[1]</sup>
CAS Number	6104-30-9	<sup>[1]</sup>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>4</sub> O <sub>2</sub>	<sup>[1]</sup>
Molar Mass	174.204 g/mol	<sup>[1]</sup>
Appearance	White crystalline solid/powder	<sup>[1]</sup>
Melting Point	Approximately 205 °C	<sup>[3]</sup>
Solubility in water	Low	<sup>[1]</sup>
Purity (typical)	≥ 90%	

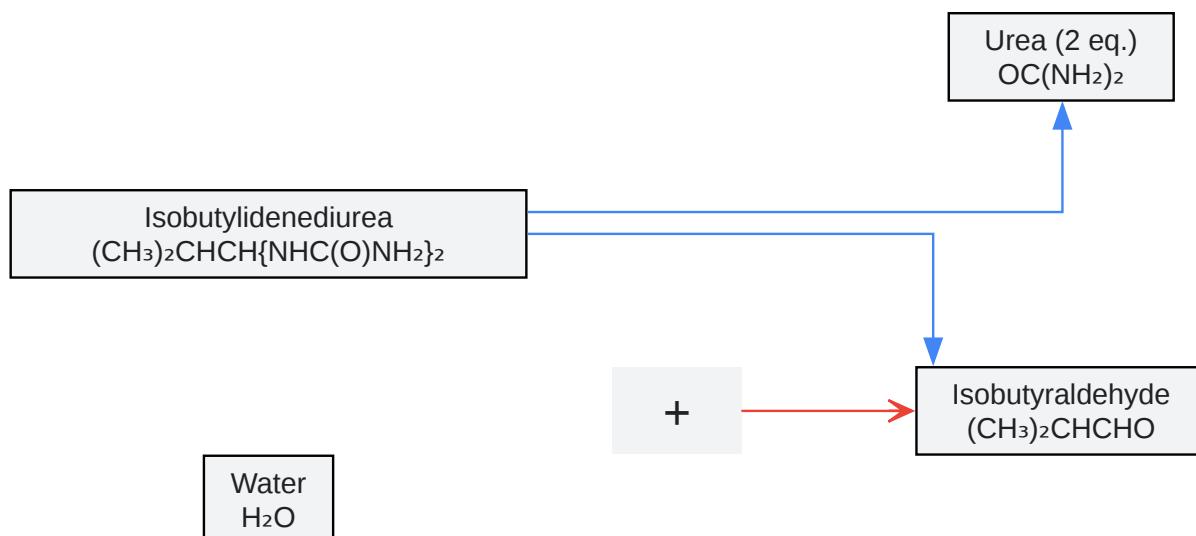
## Synthesis of Isobutylidenediurea

The primary method for synthesizing **isobutylidenediurea** is through the condensation reaction of isobutyraldehyde with two equivalents of urea.<sup>[1]</sup> This reaction is typically carried out in an aqueous solution.

### Synthesis Reaction Pathway







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isobutyridenediurea - Wikipedia [en.wikipedia.org]
- 2. US4062890A - Process for manufacture of isobutyridene diurea - Google Patents [patents.google.com]
- 3. WO2014016745A1 - Process for the preparation of isobutyridene diurea - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Chemical properties of isobutyridenediurea]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1196803#chemical-properties-of-isobutyridenediurea\]](https://www.benchchem.com/product/b1196803#chemical-properties-of-isobutyridenediurea)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)